

An In-depth Technical Guide to Uranium Isotope Geochemistry

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Introduction

Uranium (U) is a naturally occurring radioactive element that serves as a powerful tool in the Earth and environmental sciences. Its unique isotopic system provides profound insights into a vast range of geological processes, from determining the age of rocks and sediments to tracing modern and ancient environmental changes. This guide provides a technical overview of the core principles of **uranium** isotope geochemistry, detailing the fundamental properties of **uranium** isotopes, the mechanisms of their fractionation, analytical protocols, and their diverse applications.

Fundamentals of Uranium Isotopes

Natural **uranium** is composed of three radioactive isotopes: ^{238}U , ^{235}U , and ^{234}U .^[1] ^{238}U is the most abundant, accounting for over 99% of total **uranium**.^{[1][2]} All three isotopes are alpha emitters, initiating complex decay series that end with stable isotopes of lead (Pb).^[1] The significant differences in their half-lives and the distinct geochemical behaviors of their daughter products are the foundation of their utility in geochemistry.

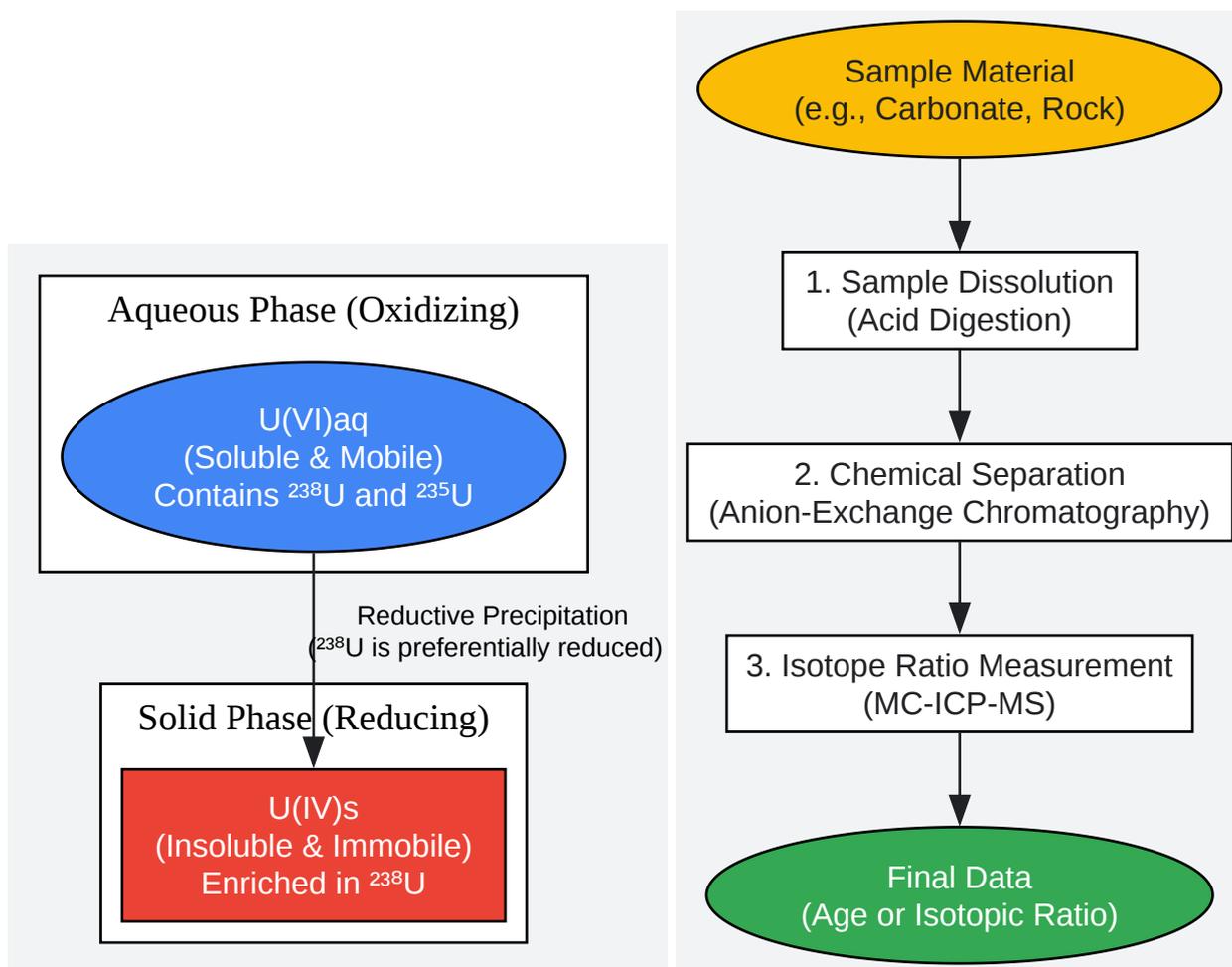
Table 1: Core Properties of Naturally Occurring **Uranium** Isotopes

Isotope	Natural Abundance (%)	Half-Life ($t_{1/2}$) in Years	Decay Constant (λ) in yr^{-1}	Primary Decay Mode
^{238}U	99.274[1][3]	4.468×10^9 [4]	1.55125×10^{-10}	Alpha
^{235}U	0.720[1]	7.037×10^8 [4]	9.8485×10^{-10}	Alpha
^{234}U	0.0055[3]	2.454×10^5 [4]	2.822×10^{-6}	Alpha

Radioactive Decay and Secular Equilibrium

The long-lived isotopes ^{238}U and ^{235}U decay through a series of intermediate radioactive daughter nuclides until they form stable lead isotopes, ^{206}Pb and ^{207}Pb , respectively.[1][5] In a closed geological system that has remained undisturbed for a sufficient length of time (several half-lives of the longest-lived daughter), the decay series reaches a state of secular equilibrium.[6] In this state, the activity (number of decays per unit time) of each daughter isotope equals the activity of its parent.

However, many geological and environmental processes, such as weathering, dissolution, and precipitation, can chemically separate these parent and daughter isotopes, disrupting this equilibrium.[7][8] This state of disequilibrium is the fundamental principle behind U-series dating.[7][9] For example, **uranium** is soluble in oxidizing waters, whereas thorium (Th) and protactinium (Pa) are not. This differential mobility leads to the fractionation of U from its daughters like ^{230}Th and ^{231}Pa . The subsequent decay of the isolated parent and the ingrowth of the daughter isotope back towards equilibrium acts as a natural chronometer.[6][8]



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